

# Application Notes and Protocols for Textile Dyeing with Disperse Blue 102

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## Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B083065

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These application notes provide a comprehensive protocol for the use of **Disperse Blue 102** in textile dyeing, with a primary focus on polyester substrates. The methodologies detailed below are intended for laboratory-scale applications and can be adapted for various research and development purposes.

## Introduction

**Disperse Blue 102** is a monoazo disperse dye used for coloring hydrophobic synthetic fibers, most notably polyester and acetate.<sup>[1][2][3]</sup> Its low water solubility necessitates its application from a fine aqueous dispersion, typically at high temperatures and pressures to facilitate dye penetration into the fiber structure.<sup>[4][5][6]</sup> Achieving optimal dyeing results with good color fastness requires careful control of dyeing parameters and the use of specific auxiliary chemicals. This protocol outlines the standard high-temperature exhaust dyeing method for polyester with **Disperse Blue 102**.

## Chemical and Physical Properties of Disperse Blue 102

A summary of the key properties of **Disperse Blue 102** is presented in the table below. This information is crucial for understanding the dye's behavior during the dyeing process and for ensuring proper handling and safety.

Property	Value	Reference
C.I. Name	Disperse Blue 102	[1]
CAS Number	12222-97-8	[1]
Molecular Formula	C15H19N5O4S	[1][7][8]
Molecular Weight	365.41 g/mol	[1][8]
Chemical Class	Monoazo	[1]
Appearance	Dark blue to purple crystalline powder	[7]
Solubility	Low in water, soluble in organic solvents like ethanol and chloroform	[7]

## Experimental Protocol: High-Temperature Exhaust Dyeing of Polyester

This protocol describes a typical laboratory procedure for dyeing polyester fabric with **Disperse Blue 102** using a high-temperature, high-pressure (HTHP) dyeing apparatus.

### Materials and Reagents

- **Disperse Blue 102** dye
- Polyester fabric (pre-scoured)
- Dispersing agent
- Levelling agent
- Acetic acid (or a suitable buffer system)
- Sodium hydrosulfite
- Sodium hydroxide

- Deionized water

## Equipment

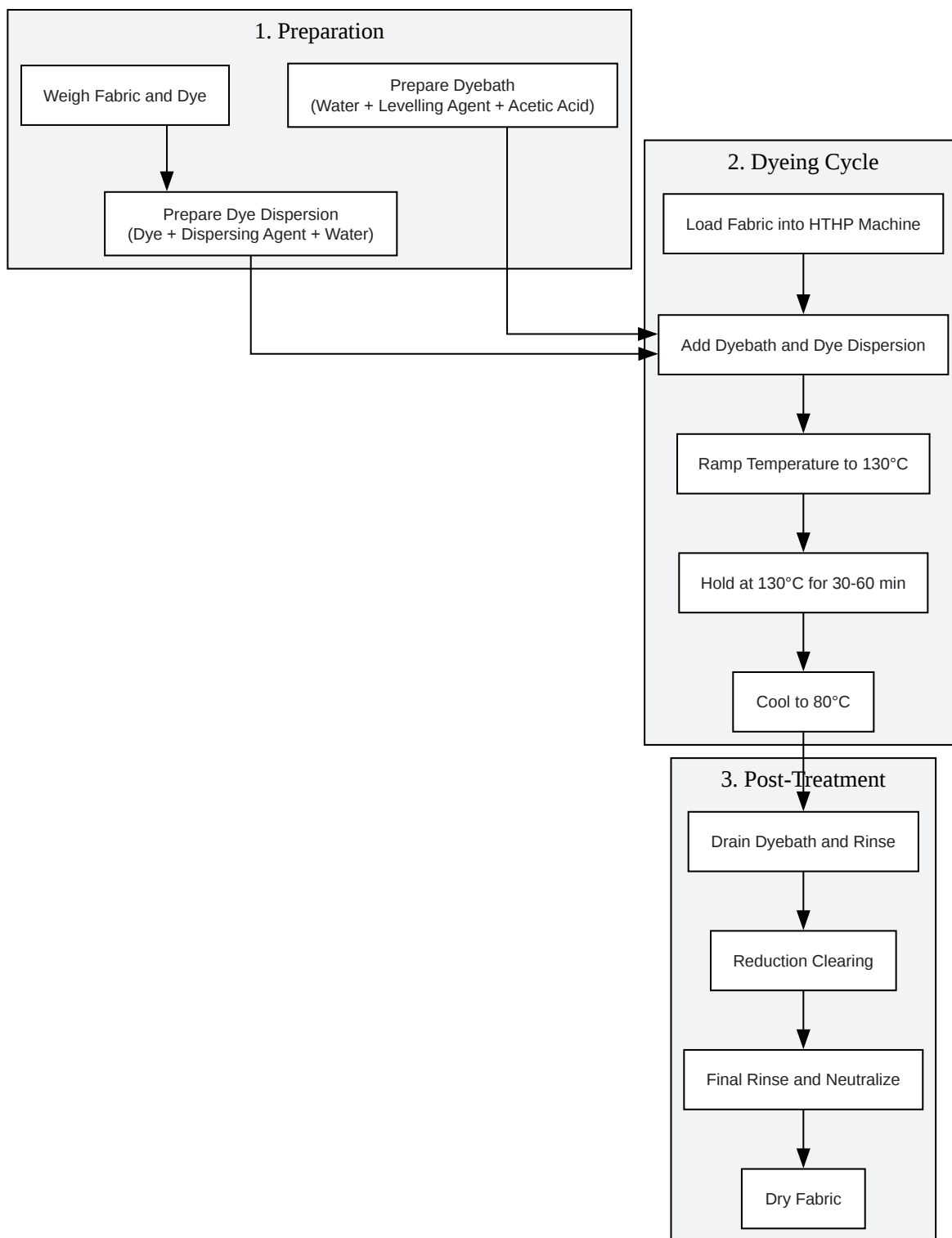
- High-temperature, high-pressure (HTHP) laboratory dyeing machine
- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Drying oven

## Dye Bath Preparation and Dyeing Procedure

The following table outlines the recommended parameters for the dyeing process. The percentages for the dye and auxiliaries are based on the weight of the fabric (% owf).

Parameter	Value/Range	Notes
Dye Concentration		
- Light Shades	< 0.5% owf	Adjust based on desired color depth.[9]
- Medium Shades	0.5 - 1.5% owf	[9]
- Deep Shades	> 1.5% owf	[9]
Auxiliaries		
- Dispersing Agent	1.0 - 2.0 g/L	To ensure a stable dye dispersion.[4]
- Levelling Agent	0.5 - 1.0 g/L	To promote uniform dye uptake.
- Acetic Acid	q.s. to pH 4.5 - 5.5	To maintain the optimal pH for dyeing.[4][9]
Dyeing Conditions		
- Liquor Ratio	1:10 - 1:20	The ratio of the weight of the goods to the volume of the dyebath.
- Starting Temperature	60°C	
- Rate of Temperature Rise	1 - 2°C/min	
- Dyeing Temperature	130°C	Optimal for polyester to ensure dye penetration.[4][10]
- Dyeing Time	30 - 60 minutes	At 130°C, depending on the desired shade depth.[4][6]
- Cooling Rate	2 - 3°C/min	To 80°C before draining.

Experimental Workflow:



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**Figure 1:** High-temperature exhaust dyeing workflow for **Disperse Blue 102** on polyester.

## Post-Treatment: Reduction Clearing

After dyeing, a reduction clearing process is essential to remove any unfixed dye from the fiber surface, which improves the fabric's wash and rubbing fastness.[\[4\]](#)[\[11\]](#)

Reduction Clearing Protocol:

Parameter	Value/Range
Sodium Hydrosulfite	1.0 - 2.0 g/L <a href="#">[4]</a>
Sodium Hydroxide	1.0 - 2.0 g/L <a href="#">[4]</a>
Temperature	70 - 80°C <a href="#">[4]</a>
Time	15 - 20 minutes <a href="#">[4]</a>

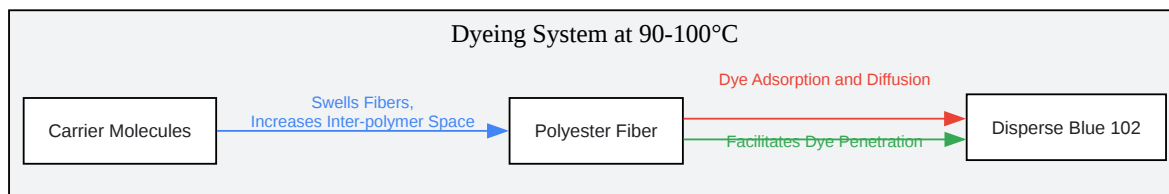
Procedure:

- After dyeing, rinse the fabric thoroughly with hot water.
- Prepare the reduction clearing bath with the specified chemicals.
- Treat the dyed fabric in this bath at the recommended temperature and time.
- Rinse the fabric with hot water, followed by a cold water rinse.
- Neutralize the fabric with a dilute solution of acetic acid.
- Finally, rinse with cold water and dry.

## Alternative Dyeing Method: Carrier Dyeing

For facilities without HTHP equipment, carrier dyeing can be performed at or near the boiling point of water (90-100°C).[\[9\]](#) Carriers are organic compounds that swell the polyester fibers, allowing the dye to penetrate at lower temperatures.[\[9\]](#)[\[12\]](#)

Carrier Dyeing Signaling Pathway:



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**Figure 2:** Mechanism of carrier action in disperse dyeing of polyester.

Note: While effective, many traditional carriers have environmental and health concerns. It is crucial to select carriers with lower toxicity and to ensure proper ventilation and handling.

## Fastness Properties

The fastness properties of textiles dyed with **Disperse Blue 102** are critical for their end-use performance. The following table provides typical fastness ratings for this dye on polyester.

Fastness Property	ISO Rating	AATCC Rating	Reference
Light Fastness	5	4-5	[13]
Washing Fastness	4-5	4	[1]
Perspiration Fastness	4-5	4	[1]
Ironing Fastness	4-5	3-4	[13]

Ratings are on a scale of 1 to 5, where 5 indicates the highest fastness.

## Safety Precautions

**Disperse Blue 102** is classified as an allergenic dye.[14][15] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling the dye powder and its solutions. All procedures should be conducted in a well-ventilated area or under a fume hood. Dispose of dye waste according to local regulations.

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